

Succinic Dihydrazide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Succinic dihydrazide

Cat. No.: B1196282

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Succinic dihydrazide, also known as butanedihydrazide or succinyl dihydrazide, is a versatile chemical compound with the molecular formula $C_4H_{10}N_4O_2$. Its symmetrical structure, featuring a four-carbon backbone flanked by two hydrazide groups, allows it to participate in a wide array of chemical reactions, making it a valuable building block and functional molecule in diverse scientific and industrial fields. This technical guide provides a comprehensive review of the synthesis, properties, and key applications of **succinic dihydrazide**, with a focus on its roles in polymer chemistry, agriculture, and pharmaceutical sciences. The information presented herein is intended to serve as a detailed resource for researchers and professionals engaged in materials science, drug discovery, and agricultural technology.

Chemical and Physical Properties

Succinic dihydrazide is a white to off-white crystalline powder. It is soluble in water and possesses a melting point in the range of 168-171 °C.^{[1][2]} The presence of two reactive hydrazide groups makes it an excellent candidate for crosslinking reactions and as a precursor for the synthesis of various heterocyclic compounds.

Property	Value	Reference
Molecular Formula	C4H10N4O2	[1][2]
Molecular Weight	146.15 g/mol	[1]
CAS Number	4146-43-4	[1]
Melting Point	168-171 °C	[1][2]
Appearance	White to off-white powder	[1]
Solubility	Soluble in water	[2]

Synthesis of Succinic Dihydrazide

The most common method for synthesizing **succinic dihydrazide** is through the hydrazinolysis of succinic acid or its esters, such as diethyl succinate or dimethyl succinate. This reaction involves heating the succinic acid derivative with hydrazine hydrate.

Experimental Protocol: Hydrazinolysis of Diethyl Succinate

Materials:

- Diethyl succinate
- Hydrazine hydrate (80% solution)
- Absolute ethanol

Procedure:

- A mixture of diethyl succinate (1 mole) and an 80% solution of hydrazine hydrate (2 moles) in absolute ethanol is prepared.
- The mixture is refluxed for 6-8 hours.
- After reflux, the reaction mixture is cooled, and the resulting precipitate of **succinic dihydrazide** is collected by filtration.

- The crude product is then recrystallized from ethanol to yield pure **succinic dihydrazide**.

Recent studies have also explored the use of ion-exchange resins as catalysts for the liquid-phase hydrazinolysis of succinic acid, achieving high yields of up to 93%.^[3]



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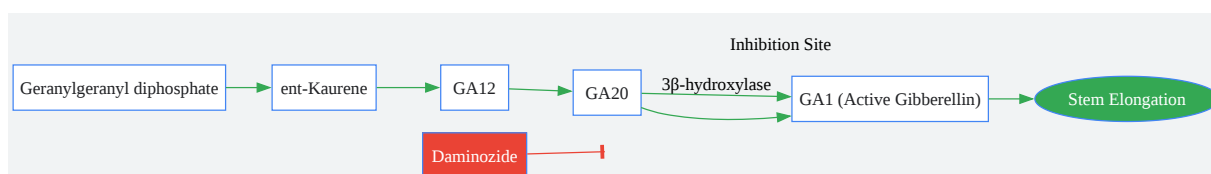
Synthesis of **Succinic Dihydrazide** via Hydrazinolysis.

Applications

Plant Growth Regulation (Daminozide)

A well-known derivative of succinic acid, N-(dimethylamino)succinamic acid, commonly known as daminozide, has been widely used as a plant growth regulator.^{[4][5][6]} Its primary function is to control plant height by inhibiting internodal elongation, leading to more compact and robust plants.^[4]

Daminozide acts as an inhibitor of gibberellin biosynthesis.^{[1][2][4]} Gibberellins are plant hormones that play a crucial role in stem elongation. Daminozide specifically blocks the 3 β -hydroxylation of GA20 to the biologically active GA1, a late step in the gibberellin biosynthesis pathway.^[2] This inhibition is believed to be due to the structural similarity of daminozide to 2-oxoglutarate, a co-substrate for the dioxygenases involved in this conversion.^[2]



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Inhibition of Gibberellin Biosynthesis by Daminozide.

Polymer Crosslinking and Hydrogel Formation

Succinic dihydrazide serves as an effective crosslinking agent for various polymers, including polysaccharides like chitosan and collagen.[7] This crosslinking ability is attributed to the reaction of its hydrazide groups with functional groups on the polymer chains, such as carboxyl or aldehyde groups.

Succinic dihydrazide can be used to crosslink chitosan, a biopolymer with applications in drug delivery and tissue engineering. The crosslinking process enhances the mechanical properties and stability of the chitosan matrix.

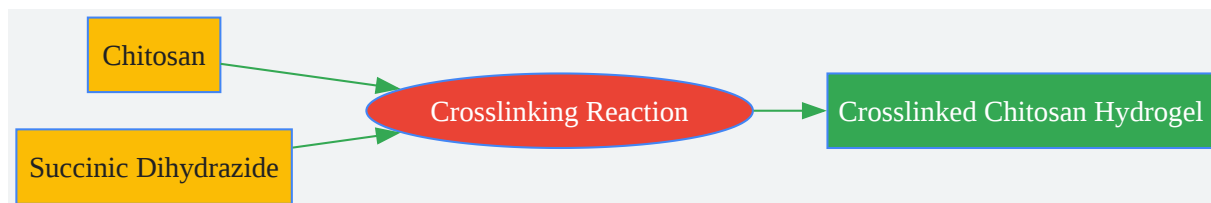
Materials:

- Chitosan
- **Succinic dihydrazide**
- 1% Acetic acid solution
- Deionized water

Procedure:

- Prepare a 1% (w/v) solution of chitosan in 1% acetic acid.
- Separately, prepare a solution of **succinic dihydrazide** in deionized water.
- Add the **succinic dihydrazide** solution to the chitosan solution under constant stirring. The concentration of **succinic dihydrazide** can be varied to control the degree of crosslinking.
- Continue stirring the mixture for a specified period (e.g., 4-6 hours) at room temperature to allow for the crosslinking reaction to occur.

- The resulting crosslinked chitosan hydrogel can then be purified by dialysis against deionized water to remove any unreacted **succinic dihydrazide**.



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Crosslinking of Chitosan with **Succinic Dihydrazide**.

Studies have shown that crosslinking with succinic acid (a related dicarboxylic acid) significantly improves the mechanical properties of chitosan and collagen scaffolds. While specific data for **succinic dihydrazide** is less reported, the trends are expected to be similar.

Material	Crosslinker Concentration (% w/v)	Tensile Strength (MPa)	Young's Modulus (MPa)
Chitosan	0 (Control)	0.79	-
SACCH	0.2% Succinic Acid	2.91	10.6
Collagen	0 (Control)	0.3	-
SACC	0.2% Succinic Acid	0.97	20.45

SACCH: Succinic acid cross-linked chitosan; SACC: Succinic acid cross-linked collagen. Data adapted from studies on succinic acid crosslinking.[7]

Curing Agent for Epoxy Resins

Dihydrazides, including **succinic dihydrazide**, are utilized as thermal latent curing agents for epoxy resins.[8][9] The hydrazide groups react with the epoxide rings of the epoxy resin upon heating, leading to the formation of a crosslinked thermoset polymer with enhanced mechanical

and thermal properties. The curing temperature is related to the melting point of the dihydrazide.[9]

The choice of dihydrazide curing agent influences the final properties of the epoxy system.

Dihydrazide Curing Agent	Melting Point (°C)	Adhesion Strength (kgf cm ⁻²)	Elongation (%)
Adipic Dihydrazide (ADH)	181	28.3	-
Succinic Dihydrazide (SDH)	170	50.4	-
Isophthalic Dihydrazide (IDH)	224	25.7	-
VDH (bulky heterocyclic)	120	54.3	57.3

Data from a study on various dihydrazides as curing agents for epoxy-based sealing materials. [8]

Pharmaceutical Applications and Synthesis of Heterocycles

Succinic dihydrazide is a valuable precursor for the synthesis of a variety of heterocyclic compounds, many of which exhibit interesting biological activities. Its two hydrazide functionalities allow for the construction of bis-heterocyclic systems.

Succinic dihydrazide can be reacted with 1,3-dicarbonyl compounds or their equivalents to form bis-pyrazole derivatives. These reactions typically proceed through a condensation mechanism.

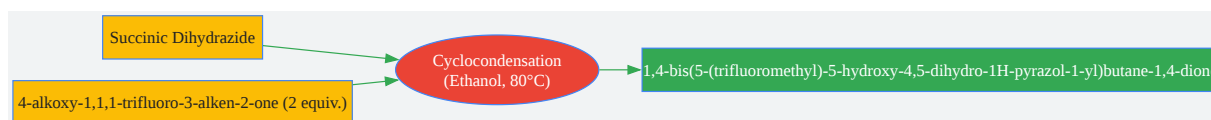
Materials:

- 4-substituted 4-alkoxy-1,1,1-trifluoro-3-alken-2-ones

- Succinic acid dihydrazide
- Ethanol
- Distilled water

Procedure:

- A solution of the 4-substituted 4-alkoxy-1,1,1-trifluoro-3-alken-2-one (10 mmol), succinic acid dihydrazide (5 mmol), ethanol (20 mL), and distilled water (1 mL) is prepared.
- The mixture is stirred at 80 °C for 5-10 hours.
- After the reaction, the solvent is partially evaporated under reduced pressure.
- Upon cooling, the product crystallizes and is collected by filtration, washed with cold ethanol, and dried.



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Synthesis of Bis-pyrazoline Derivatives.

Numerous studies have investigated the anticancer potential of hydrazide-hydrazone derivatives. While specific data for derivatives of **succinic dihydrazide** are part of broader studies, the general findings indicate that the hydrazone moiety is a promising pharmacophore. The anticancer activity is often dependent on the nature of the substituents attached to the hydrazone framework.

Compound Type	Cancer Cell Line	IC50 (μM)
Benzylidene hydrazine benzamides	A549 (Lung)	Varies based on substituents
Quinoline-hydrazide scaffold	MDA-MB-231 (Breast)	<30% viability reduction
Hydrazide-hydrazone derivatives	PC-3 (Prostate)	1.32 - (for a specific derivative)
MCF-7 (Breast)	2.99 - (for a specific derivative)	
HT-29 (Colon)	1.71 - (for a specific derivative)	

The IC50 values are highly dependent on the specific chemical structure of the derivative.[10]
[11]

Safety and Toxicology

Succinic dihydrazide is classified as harmful if swallowed.[12] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this chemical. For detailed safety information, it is recommended to consult the Material Safety Data Sheet (MSDS).

Conclusion

Succinic dihydrazide is a multifunctional and valuable chemical intermediate with a broad spectrum of applications. Its utility as a plant growth regulator, a crosslinking agent for polymers and hydrogels, a curing agent for epoxy resins, and a precursor for biologically active heterocyclic compounds highlights its significance in various fields of research and development. This technical guide has provided a comprehensive overview of its properties, synthesis, and major applications, complete with quantitative data and experimental protocols, to aid researchers and professionals in leveraging the potential of this versatile molecule. Further research into novel derivatives and applications of **succinic dihydrazide** is likely to unveil even more of its capabilities.

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References

- 1. researchgate.net [researchgate.net]
- 2. GROWTH RETARDANTS: Effects on Gibberellin Biosynthesis and Other Metabolic Pathways | Annual Reviews [annualreviews.org]
- 3. mdpi.com [mdpi.com]
- 4. The Plant Growth Regulator Daminozide is a Selective Inhibitor of the Human KDM2/7 Histone Demethylases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Daminozide [sitem.herts.ac.uk]
- 6. Daminozide reduces red color intensity in herbaceous peony (*Paeonia lactiflora* Pall.) flowers by inhibiting the expression of flavonoid biosynthetic genes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. scielo.br [scielo.br]
- 8. mdpi.com [mdpi.com]
- 9. ac-catalysts.com [ac-catalysts.com]
- 10. scholar.unair.ac.id [scholar.unair.ac.id]
- 11. Synthesis, Characterization and Anti-Cancer Activity of Hydrazide Derivatives Incorporating a Quinoline Moiety - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Design, Synthesis and Cytotoxic Activity of Novel Salicylaldehyde Hydrazones against Leukemia and Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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